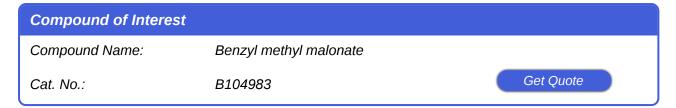


A Technical Guide to the Physical Properties of Benzyl Methyl Malonate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyl methyl malonate (CAS No. 52267-39-7) is a diester of malonic acid, featuring both a benzyl and a methyl ester group.[1][2] Its chemical structure lends it to applications as a key intermediate in organic synthesis, particularly in the pharmaceutical industry for the creation of more complex molecular architectures.[3][4] A thorough understanding of its physical properties is paramount for its effective handling, reaction optimization, and process scale-up. This document provides a comprehensive overview of the core physical characteristics of Benzyl methyl malonate, detailed experimental protocols for their determination, and a logical workflow for property analysis.

Physical and Chemical Properties

The fundamental identifiers and physical properties of **Benzyl methyl malonate** are summarized in the table below. These values have been compiled from various chemical data sources and are presented for easy reference.

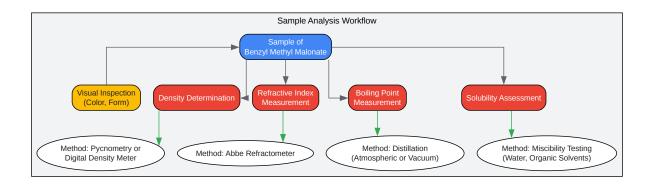


Property	Value	Source(s)
IUPAC Name	3-O-benzyl 1-O-methyl propanedioate	[3][5]
Synonyms	Methyl benzyl malonate, Malonic acid benzyl methyl ester	[1][6]
CAS Number	52267-39-7	[1][3][5]
Molecular Formula	C11H12O4	[1][2][3][5]
Molecular Weight	208.21 g/mol	[2][3][5]
Appearance	Colorless to light yellow clear liquid	[2]
Density	1.15 g/mL at 25 °C 1.164 g/cm ³	[7] [1]
Boiling Point	125 °C at 0.5 mmHg 333.5 °C at 760 mmHg	[3][7] [1][8]
Refractive Index (n20/D)	1.502 1.507	[3][7] [1]
Flash Point	>113 °C (>235 °F) 129.5 °C	[3] [1]
Vapor Pressure	0.000136 mmHg at 25 °C	[1]
Solubility	Slightly soluble in water	[3]

Experimental Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the systematic characterization of the physical properties of a **Benzyl methyl malonate** sample.





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Caption: Logical workflow for determining the physical properties of **Benzyl methyl malonate**.

Experimental Protocols

The following sections provide generalized yet detailed methodologies for determining the key physical properties of **Benzyl methyl malonate**. These protocols are based on standard organic chemistry laboratory techniques.

Determination of Boiling Point via Vacuum Distillation

Given that **Benzyl methyl malonate** has a high boiling point at atmospheric pressure (333.5 °C), which can lead to decomposition, its boiling point is more accurately and safely determined under reduced pressure.[1]

Objective: To measure the boiling point of **Benzyl methyl malonate** at a specific subatmospheric pressure.

Apparatus:

Round-bottom flask (25 or 50 mL)



- Claisen adapter
- Thermometer with adapter
- Short path distillation head with condenser
- Receiving flask
- Vacuum pump, tubing, and pressure gauge (manometer)
- Heating mantle with stirrer
- · Boiling chips or magnetic stir bar

Procedure:

- Setup: Assemble the distillation apparatus, ensuring all glassware is dry and joints are properly sealed with vacuum grease.
- Sample Preparation: Place 10-15 mL of **Benzyl methyl malonate** into the round-bottom flask along with a few boiling chips or a magnetic stir bar.
- System Evacuation: Connect the apparatus to the vacuum pump. Slowly and carefully
 evacuate the system to the desired pressure (e.g., 0.5 mmHg).
- Heating: Begin gently heating the flask using the heating mantle while stirring.
- Equilibrium and Measurement: Observe the vapor temperature on the thermometer. The boiling point is the stable temperature recorded when the liquid is boiling steadily and condensate is actively dripping into the receiving flask. Record this temperature along with the precise pressure from the manometer.
- Shutdown: Once the measurement is complete, remove the heating mantle and allow the system to cool completely before slowly reintroducing air to the apparatus.

Determination of Density



Objective: To accurately measure the mass per unit volume of **Benzyl methyl malonate** at a specified temperature (e.g., 25 °C).

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume (e.g., 10 mL)
- Analytical balance (readable to ±0.0001 g)
- Constant temperature water bath
- Thermometer
- Syringe or pipette

Procedure:

- Calibration: Clean and thoroughly dry the pycnometer. Weigh the empty pycnometer on the analytical balance and record its mass (m₁).
- Filling with Water: Fill the pycnometer with deionized water and place it in the constant temperature water bath set to 25 °C. Allow it to equilibrate for 15-20 minutes. Ensure the water level is exactly at the calibration mark, removing any excess.
- Weighing with Water: Remove the pycnometer from the bath, dry the exterior, and weigh it. Record this mass (m₂). The mass of the water is (m₂ m₁). The precise volume of the pycnometer can be calculated using the density of water at 25 °C.
- Sample Measurement: Empty and thoroughly dry the pycnometer. Fill it with Benzyl methyl malonate, place it in the 25 °C water bath to equilibrate, and adjust the volume to the mark.
- Weighing with Sample: Remove the pycnometer, dry the exterior, and weigh it. Record this mass (m₃).
- Calculation: The mass of the **Benzyl methyl malonate** sample is $(m_3 m_1)$. The density (ρ) is calculated as: $\rho = (m_3 m_1)$ / (Volume of Pycnometer)

Determination of Refractive Index



Objective: To measure the extent to which light is refracted when passing through **Benzyl methyl malonate**, a characteristic property related to its purity.

Apparatus:

- Abbe refractometer
- Constant temperature water circulator (set to 20 °C)
- Dropper or pipette
- Ethanol and lens paper

Procedure:

- Calibration: Turn on the refractometer and the water circulator. Calibrate the instrument using a standard of known refractive index (e.g., distilled water).
- Sample Application: Open the prism of the refractometer. Using a clean dropper, place 2-3
 drops of Benzyl methyl malonate onto the lower prism surface.
- Measurement: Close the prism gently. Look through the eyepiece and adjust the knobs until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Reading: Read the refractive index value from the instrument's scale. This is typically done for the sodium D-line (589 nm) at 20 °C (n20/D).
- Cleaning: Clean the prism surfaces thoroughly with ethanol and lens paper immediately after the measurement.

Assessment of Solubility

Objective: To qualitatively determine the solubility of **Benzyl methyl malonate** in water and common organic solvents.

Apparatus:

Test tubes and rack



- · Graduated pipettes or cylinders
- Vortex mixer

Procedure:

- Setup: Label a series of test tubes for each solvent to be tested (e.g., Water, Ethanol, Acetone, Diethyl Ether, Toluene).
- Solvent Addition: Add 2 mL of a chosen solvent to its corresponding test tube.
- Solute Addition: Add approximately 0.1 mL (2-3 drops) of Benzyl methyl malonate to the solvent.
- Mixing: Vigorously mix the contents of the test tube using a vortex mixer for 30 seconds.
- Observation: Allow the mixture to stand and observe. Note whether the sample dissolves completely (miscible), forms two distinct layers (immiscible/slightly soluble), or appears cloudy (partially soluble). Record the observations. Based on its structure as an ester, it is expected to be slightly soluble in polar solvents like water but readily soluble in common organic solvents.[3]

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